

Technical Support Center: Overcoming Low Solubility of IRX-5183

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Compound of Interest

Compound Name: AGN-195183

Cat. No.: B1672190

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address the challenges associated with the low aqueous solubility of IRX-5183, a potent and selective retinoic acid receptor alpha (RAR α) agonist.^{[1][2]} By following these guidelines, researchers can achieve reliable and reproducible results in their in vitro and in vivo experiments.

Frequently Asked Questions (FAQs)

Q1: Why does my IRX-5183 precipitate when I dilute it from a DMSO stock into my aqueous experimental buffer?

A1: This is a common issue for hydrophobic compounds like IRX-5183. The significant change in solvent polarity from a highly organic solvent like DMSO to a predominantly aqueous environment causes the compound to "crash out" of solution.^[3] This can be exacerbated by high salt concentrations in your buffer, a phenomenon known as "salting out."

Q2: What is the recommended starting solvent for preparing a stock solution of IRX-5183?

A2: Anhydrous, high-purity dimethyl sulfoxide (DMSO) is a common and effective solvent for creating a high-concentration stock solution of IRX-5183.^{[2][4]} For related retinoids, stock solutions in DMSO are typically prepared at concentrations of 10-100 mM.^{[5][6]}

Q3: What is the maximum concentration of DMSO that is safe for my cell cultures?

A3: Most cell lines can tolerate a final DMSO concentration of up to 0.5% without significant toxicity.^[7] However, it is crucial to determine the specific tolerance of your cell line with a vehicle control experiment. For sensitive assays or cell lines, keeping the final DMSO concentration at or below 0.1% is recommended.^{[8][9]}

Q4: How should I store my IRX-5183 stock solution?

A4: Store the DMSO stock solution in small, single-use aliquots in tightly sealed, light-protected vials at -20°C or -80°C to minimize solvent evaporation and prevent degradation from repeated freeze-thaw cycles.^{[7][8][10]} Retinoids are sensitive to light and air, so proper storage is critical for maintaining compound integrity.^{[11][12]}

Q5: I'm observing inconsistent results in my cell-based assays. Could this be related to the solubility of IRX-5183?

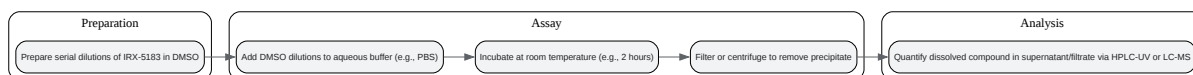
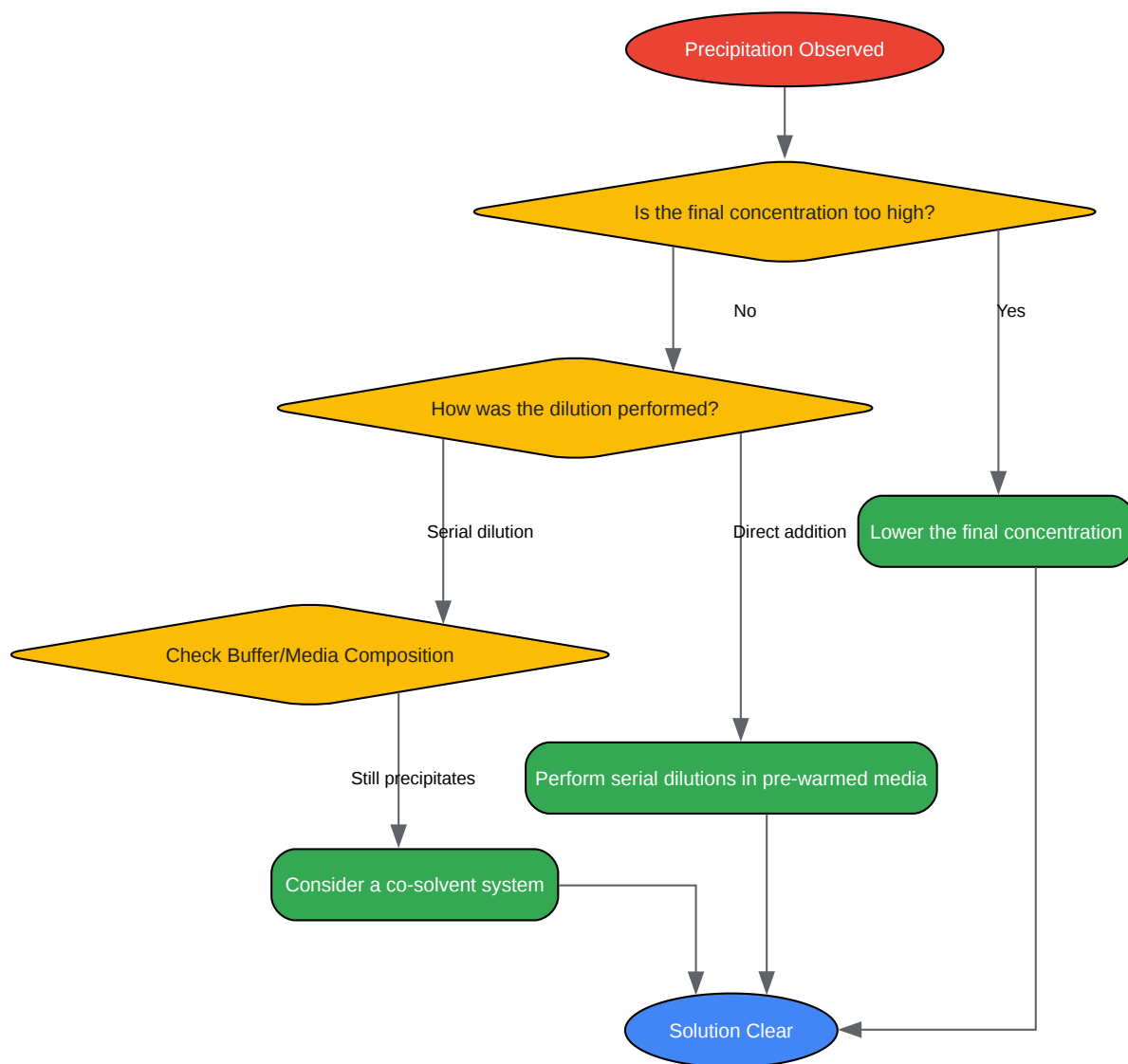
A5: Yes, poor solubility can lead to high variability in assay results, such as IC₅₀ values.^[7] If the compound is not fully dissolved, the actual concentration in your assay will be inconsistent, leading to unreliable data. It is also important to note that retinoids can be unstable in culture media without the presence of proteins like those found in fetal calf serum (FCS) or bovine serum albumin (BSA), which can affect bioavailability and lead to inconsistent results.^[3]

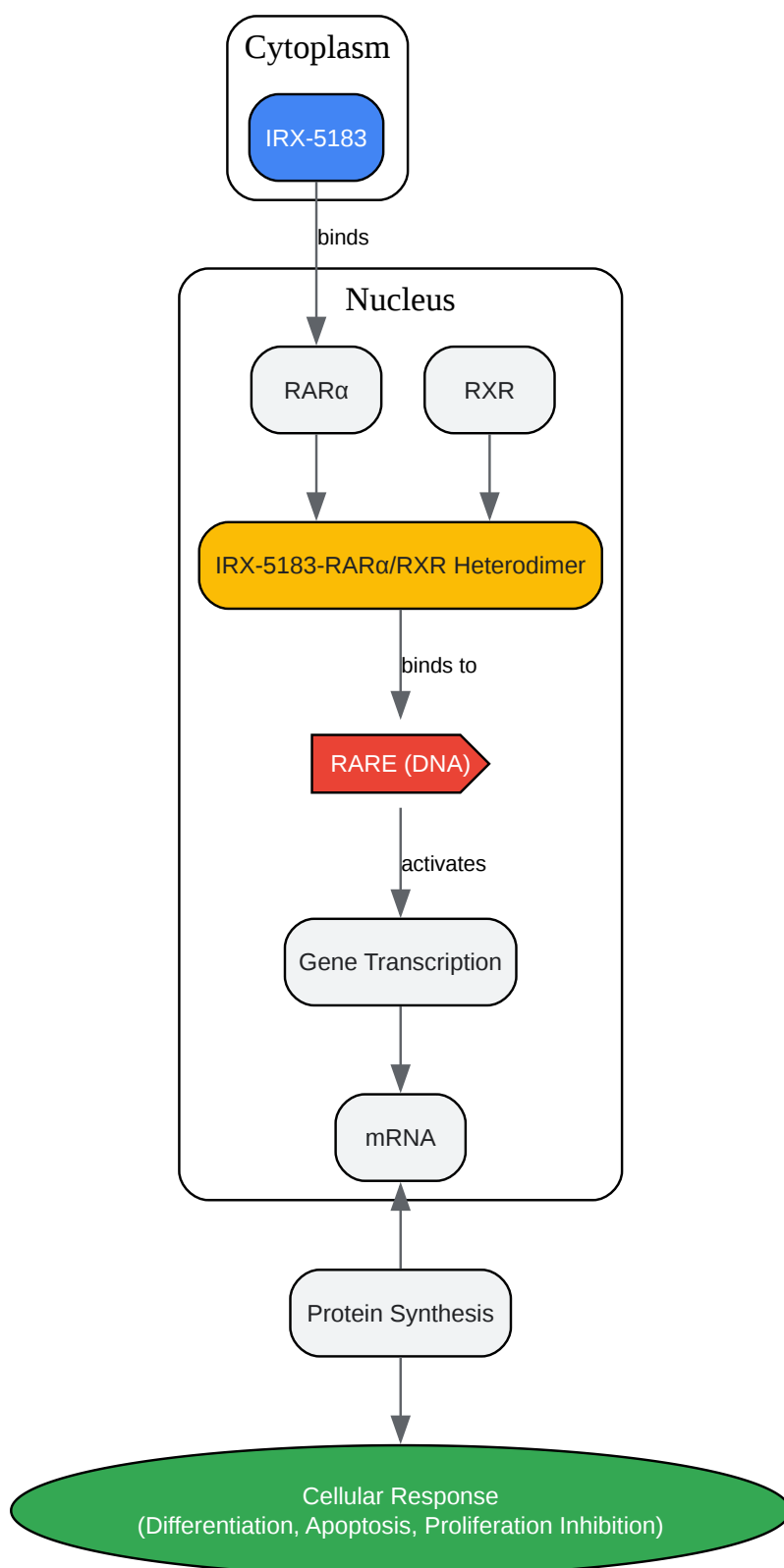
Troubleshooting Guide

Issue 1: Immediate Precipitation Upon Dilution

Observation: A visible precipitate forms immediately after adding the IRX-5183 DMSO stock solution to an aqueous buffer or cell culture medium.

Troubleshooting Workflow:





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